

A Comprehensive Technical Guide to the Safe Handling of Fmoc-DL-Phe-OH

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Compound of Interest

Compound Name: *Fmoc-DL-Phe-OH*

Cat. No.: *B008686*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety data and handling precautions for N-(9-Fluorenylmethoxycarbonyl)-DL-phenylalanine (**Fmoc-DL-Phe-OH**). Adherence to these guidelines is essential for ensuring a safe laboratory environment and maintaining the integrity of this valuable amino acid derivative used in peptide synthesis.

Compound Identification and Properties

Fmoc-DL-Phe-OH is a derivative of the amino acid phenylalanine, where the amino group is protected by a fluorenylmethoxycarbonyl (Fmoc) group.^[1] This protection is base-labile, a key feature for its application in solid-phase peptide synthesis.^[1]

Table 1: Chemical and Physical Properties of **Fmoc-DL-Phe-OH** and Related Isomers

Property	Data	Source(s)
Chemical Formula	C ₂₄ H ₂₁ NO ₄	[2]
Molecular Weight	387.44 g/mol	[3]
CAS Number	126727-04-6	[3]
Appearance	Beige powder, Solid	[3][4]
Melting Point	180 - 187 °C	[4]
Boiling Point	513.39°C (rough estimate)	[4]
Solubility	Insoluble in water; Soluble in polar organic solvents like DMF and NMP.	[1]
Storage Temperature	2 - 8 °C or -20°C for long-term storage.	[1][3][4]

Hazard Identification and Classification

While some sources indicate that Fmoc-D-Phe-OH is not a hazardous substance according to Regulation (EC) No. 1272/2008, other safety data sheets for related compounds suggest potential hazards.[5] A harmonized classification for **Fmoc-DL-Phe-OH** is not consistently available, therefore, it is prudent to handle it with care, assuming the potential for irritation.

Table 2: GHS Hazard Information (Based on available data for related compounds)

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)	[3] [6]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	[3] [6]
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation	Warning	GHS07 (Exclamation Mark)	[3] [6]
Acute toxicity, Oral	4	H302: Harmful if swallowed	Warning	GHS07 (Exclamation Mark)	[3]

Precautionary Statements:[\[3\]](#)[\[7\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Safe Handling and Storage Protocols

Proper handling and storage are paramount to ensure the stability of **Fmoc-DL-Phe-OH** and the safety of laboratory personnel.

Engineering Controls

- Ventilation: Work in a well-ventilated area.^[8] Use of a chemical fume hood is recommended, especially when handling the powder, to minimize inhalation of dust.^[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles or glasses conforming to EN166 (EU) or NIOSH (US) standards.	^[5] ^[6] ^[8]
Skin Protection	Chemical-resistant gloves (inspect before use) and a lab coat.	^[1] ^[5] ^[8]
Respiratory Protection	Generally not required if adequate ventilation is provided. If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	^[4] ^[6]

Storage Conditions

- Temperature: Store in a cool, dry place.^[1] Recommended storage temperatures are between 2-8°C, with some suppliers suggesting -20°C for extended periods.^[1]^[3]^[4]
- Container: Keep the container tightly sealed to prevent moisture absorption.^[1]^[4]^[8]
- Incompatibilities: Store away from strong oxidizing agents, acids, and bases.^[6]

Experimental Protocols: Emergency Procedures

In the event of an accidental exposure or spill, the following procedures should be followed.

First-Aid Measures

Table 4: First-Aid Procedures

Exposure Route	Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	[4][5][8]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water.	[4][5][8]
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.	[4][6][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[4][5][8]

Accidental Release Measures

- Personal Precautions: Avoid dust formation and breathing vapors.[2][4][5] Use appropriate personal protective equipment.[8]
- Environmental Precautions: Prevent the product from entering drains.[4][5][8]

- Containment and Cleanup: For small spills, sweep up the material and place it in a suitable, closed container for disposal.[2][4] For large spills, shovel the material into a suitable container for disposal according to local regulations.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][5][8]
- Hazardous Decomposition Products: Thermal decomposition may produce oxides of carbon (CO, CO₂) and nitrogen (NO_x).[2]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[5][8]

Toxicological Information

There is limited specific toxicological data available for **Fmoc-DL-Phe-OH**. Most safety data sheets report "no data available" for acute toxicity, skin corrosion/irritation, and other endpoints.[4] No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[4][5]

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Fmoc-DL-Phe-OH** in a research environment.



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Caption: Workflow for the safe handling of **Fmoc-DL-Phe-OH**.

Disposal Considerations

Dispose of unused product and contaminated materials in accordance with local, state, and federal regulations.[5] It is recommended to consult with a licensed professional waste disposal service.[5]

This guide is intended to provide a comprehensive overview of the safety and handling of **Fmoc-DL-Phe-OH**. It is essential to always consult the most current Safety Data Sheet provided by your supplier and to be familiar with your institution's safety protocols.

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